

Personal protective equipment for handling Ascr#18

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Compound of Interest

Compound Name: Ascr#18

Cat. No.: B8180475

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Essential Safety and Handling Guide for Ascr#18

This guide provides essential safety, handling, and disposal information for **Ascr#18**, a nematode-derived ascaroside used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Ascr#18** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1].

Personal Protective Equipment (PPE) and Hazard Information

Proper personal protective equipment is mandatory to prevent exposure through inhalation, ingestion, or skin and eye contact. The required PPE and key hazard data are summarized below.

Table 1: **Ascr#18** Hazard and Protection Summary

Parameter	Specification	Source
CAS Number	1355681-10-5	[1]
Molecular Formula	C ₁₇ H ₃₂ O ₆	[1][2]
Molecular Weight	332.43 g/mol	[1][2]
Oral Toxicity	Category 4: Harmful if swallowed (H302)	[1]
Environmental Hazard	Category 1: Very toxic to aquatic life (H400, H410)	[1]
Primary Routes of Exposure	Dermal, Ocular, Inhalation, Oral	[3][4]
Eye Protection	Tightly fitting safety goggles or face shield	[4][5]
Hand Protection	Neoprene or nitrile rubber gloves	[6]
Body Protection	Laboratory coat or chemical-resistant suit	[4][6]

| Respiratory Protection | Use in a well-ventilated area. If dust/aerosols are generated, use a particle-filtering half mask or equivalent respirator. [[1][5] |

Operational and Disposal Plans

Strict protocols must be followed for handling, storage, and disposal of **Ascr#18** to minimize risks.

Storage and Handling Protocol

Storage:

- Powder: Store at -20°C in a tightly sealed container[1][7].

- In Solvent: Store at -80°C. Stock solutions at -80°C should be used within 6 months; at -20°C, use within 1 month[1][7].
- General Conditions: Keep in a cool, well-ventilated area away from direct sunlight and ignition sources[1].

Handling Methodology:

- Preparation: Work in a designated area, preferably within a chemical fume hood or an area with appropriate exhaust ventilation[1]. Ensure an eye-wash station is accessible[1].
- Donning PPE: Before handling, put on all required PPE as specified in Table 1. Sleeves should be worn over the cuffs of gloves[6].
- Weighing/Measuring: Handle the compound carefully to avoid the formation of dust and aerosols[1].
- Solution Preparation: To enhance solubility, the tube can be heated to 37°C and sonicated in an ultrasonic bath[7].
- Post-Handling: After use, wash skin thoroughly[1]. Decontaminate all work surfaces and equipment.
- Doffing PPE: Wash gloves before removing them. Remove all PPE carefully to avoid contaminating yourself and the surrounding area.

First Aid Protocol (In Case of Exposure)

This protocol outlines immediate steps in the event of accidental exposure to **Ascr#18**.

Experimental Protocol: First Aid for **Ascr#18** Exposure

- If Swallowed:
 - Rinse the mouth thoroughly with water[1].
 - Immediately call a POISON CENTER or physician for guidance[1].

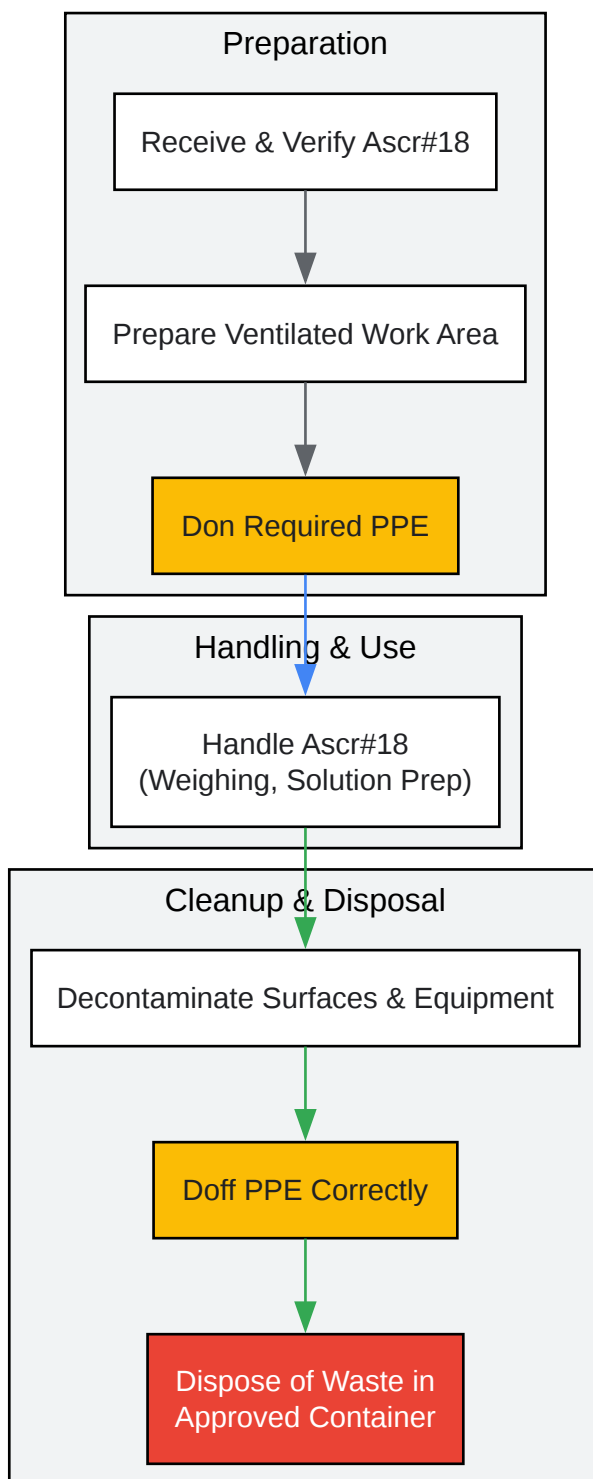
- Do not eat, drink, or smoke[1].
- Eye Contact:
 - Remove contact lenses if present[1].
 - Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart to ensure adequate flushing[1].
 - Seek prompt medical attention from a physician[1].
- Skin Contact:
 - Rinse the affected skin area thoroughly with large amounts of water[1].
 - Remove any contaminated clothing and shoes[1].
 - Call a physician if irritation develops[1].
- Inhalation:
 - Relocate the individual to fresh air immediately[1].
 - If breathing is difficult, provide oxygen and seek medical attention.

Disposal Plan

- Collect Spillage: Any spills should be carefully collected to prevent environmental release[1].
- Waste Container: Place **Ascr#18** waste and contaminated materials (e.g., gloves, pipette tips) into a designated, sealed container.
- Approved Disposal: Dispose of the contents and the container at an approved waste disposal facility, following all local, state, and federal regulations[1].
- Environmental Precaution: Avoid releasing the substance into the environment, as it is very toxic to aquatic life[1].

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Ascr#18**, from receipt to final disposal.



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Caption: Logical workflow for the safe handling of **Ascr#18**.

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